

Application Notes and Protocols for AMD3465 in In Vivo Mouse Studies

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Compound of Interest

Compound Name: AMD 3465

Cat. No.: B1664846

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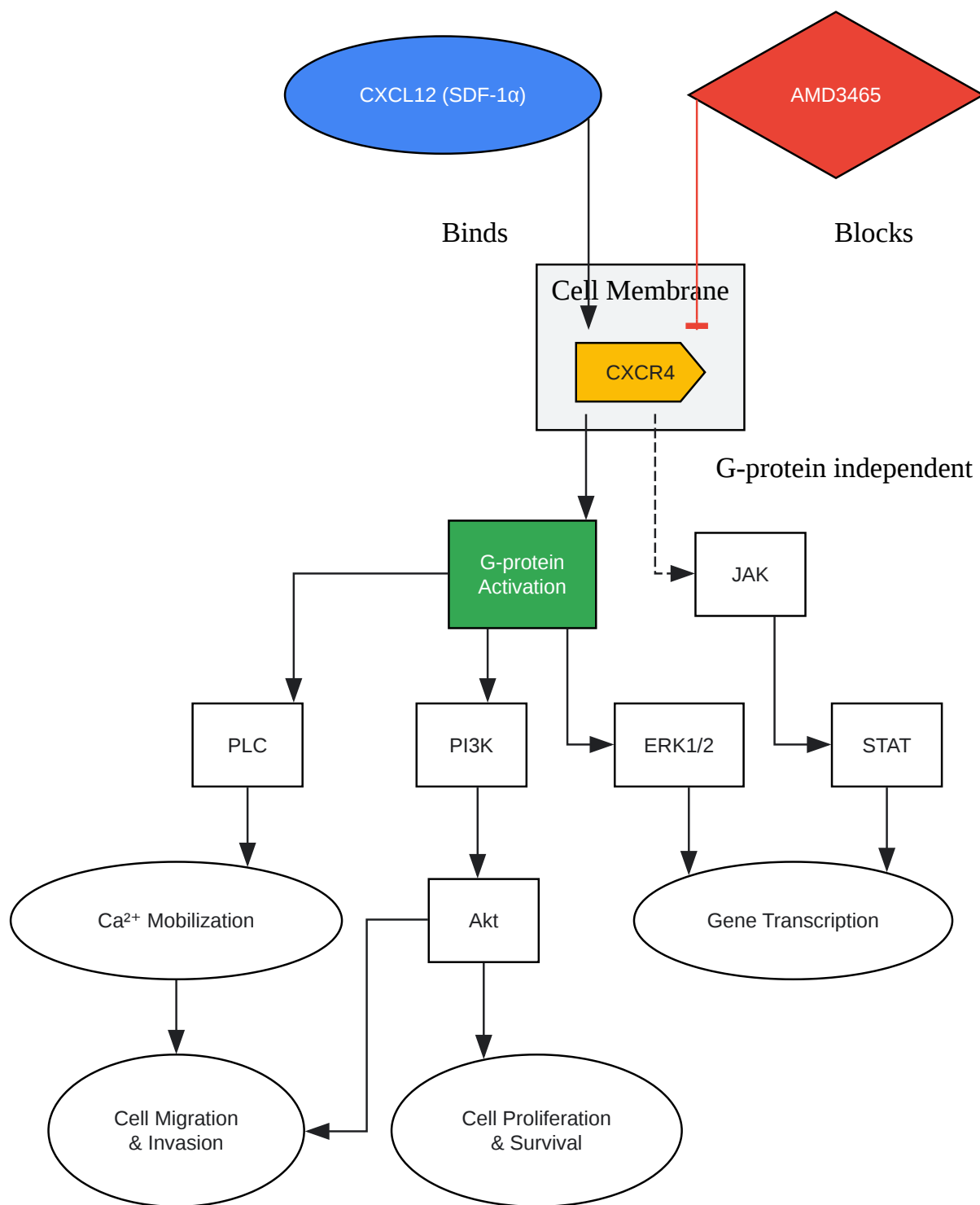
For Researchers, Scientists, and Drug Development Professionals

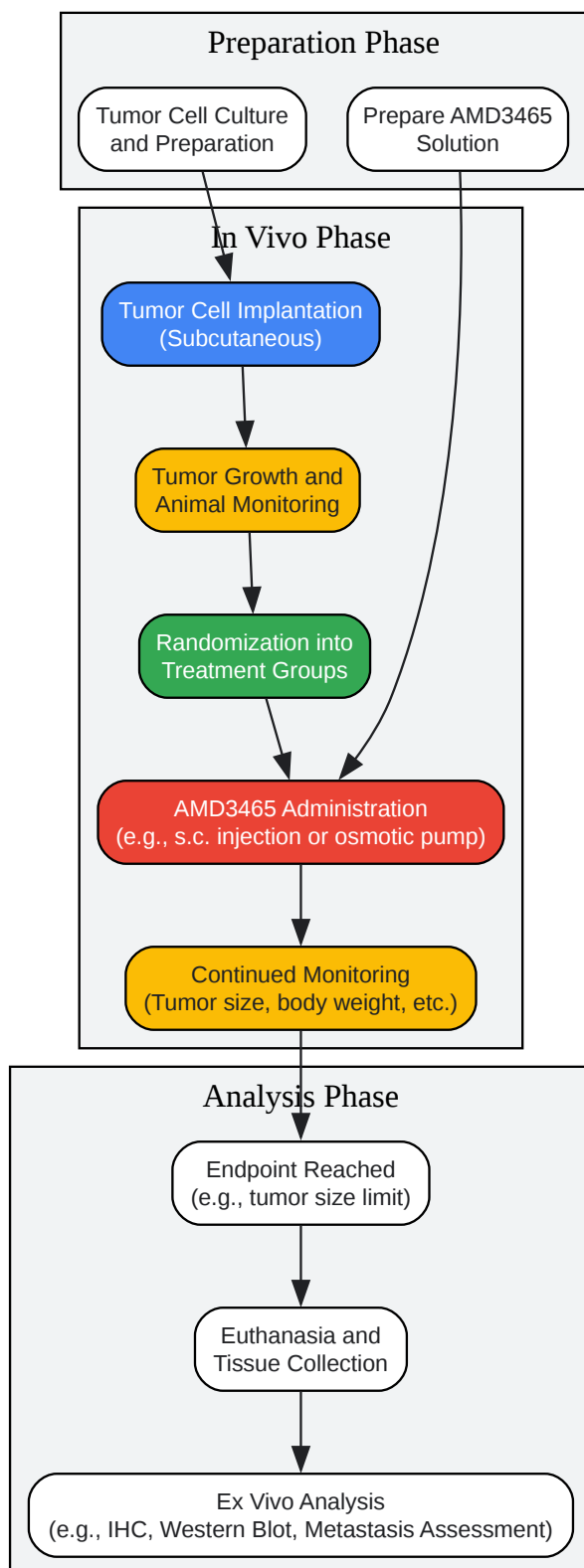
Introduction

AMD3465 is a potent and selective antagonist of the C-X-C chemokine receptor type 4 (CXCR4). By disrupting the interaction between CXCR4 and its natural ligand, stromal cell-derived factor-1 (SDF-1 α , also known as CXCL12), AMD3465 effectively inhibits downstream signaling pathways.^[1] This inhibitory action has significant implications for various physiological and pathological processes, including cancer progression, metastasis, and hematopoietic stem cell (HSC) mobilization.^{[2][3]} These application notes provide detailed information on the dosing and administration of AMD3465 for in vivo mouse studies, along with comprehensive experimental protocols.

Mechanism of Action: The CXCL12/CXCR4 Axis

The CXCL12/CXCR4 signaling axis plays a crucial role in cell trafficking, survival, and proliferation. Upon binding of CXCL12 to CXCR4, a G-protein coupled receptor, a cascade of intracellular signaling events is initiated. This includes the activation of pathways such as phosphoinositide 3-kinase (PI3K)/Akt, mitogen-activated protein kinase (MAPK)/extracellular signal-regulated kinase (ERK), and Janus kinase (JAK)/signal transducer and activator of transcription (STAT).^[4] In the context of cancer, this signaling promotes tumor growth, angiogenesis, and the metastatic spread of cancer cells to distant organs where CXCL12 is expressed.^[5] AMD3465 acts as a competitive inhibitor, blocking the binding of CXCL12 to CXCR4 and thereby abrogating these downstream effects.^[1]





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References

- 1. AMD3465, a monomacrocyclic CXCR4 antagonist and potent HIV entry inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The CXCR4 Antagonist AMD3465 Regulates Oncogenic Signaling and Invasiveness In Vitro and Prevents Breast Cancer Growth and Metastasis In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Rapid mobilization of murine and human hematopoietic stem and progenitor cells with AMD3100, a CXCR4 antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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